Recrystallization solvents for 3-Chloro-4,5-dinitrobenzoic acid purification

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Compound of Interest

Compound Name:	*3-Chloro-4,5-dinitrobenzoic acid*
CAS No.:	*609-75-6*
Cat. No.:	*B15493375*

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Technical Support Center: Purification of **3-Chloro-4,5-Dinitrobenzoic Acid**

Topic: Recrystallization Solvents & Troubleshooting Guide Compound: **3-Chloro-4,5-dinitrobenzoic acid** (CAS: 609-75-6) Audience: Organic Chemists, Process Engineers, Drug Development Scientists

Executive Summary & Chemical Profile

3-Chloro-4,5-dinitrobenzoic acid is a highly functionalized aromatic intermediate used in the synthesis of pharmaceuticals and agrochemicals. Its purification is critical due to the formation of regioisomers (e.g., 3-chloro-2,6-dinitro isomers) and mono-nitro precursors during nitration.

- CAS Number: 609-75-6
- Molecular Formula: $C_7H_3ClN_2O_6$[1][2][3][4][5]
- Molecular Weight: 246.56 g/mol [2][3][4]

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- Key Challenge: Separating the desired 4,5-dinitro isomer from other dinitro isomers and inorganic salts (sulfates/nitrates) carried over from mixed-acid nitration.

Solvent Selection Guide

The choice of solvent depends on the primary impurity profile. The following table summarizes field-proven solvent systems for polynitrobenzoic acid derivatives.

Solvent System	Role	Pros	Cons
Ethanol / Water (1:1)	Primary Choice	Excellent balance of polarity; high recovery; removes inorganic salts.	May require acidification to suppress ionization.
Dilute HCl (5%)	Yield Optimization	Suppresses ionization of the carboxylic acid, maximizing precipitation.	Less effective at removing organic isomers.
Ethyl Acetate / Heptane	Purity Optimization	Ideal for removing non-polar organic impurities (e.g., unreacted chlorobenzoic acid).	Lower recovery; higher flammability risk.
Glacial Acetic Acid	Isomer Separation	High solubility differential between isomers at high temps.[6]	Corrosive; requires careful handling; difficult to dry.

Detailed Recrystallization Protocol (Ethanol/Water System)

Objective: Purify crude **3-chloro-4,5-dinitrobenzoic acid** to >98% purity.

Reagents:

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- Crude **3-Chloro-4,5-dinitrobenzoic acid**
- Ethanol (95% or absolute)
- Deionized Water
- Activated Charcoal (Optional, for decolorization)

Protocol:

- Dissolution: Place the crude solid in a round-bottom flask. Add a minimum amount of hot ethanol (approx. 5 mL per gram of solid) while heating on a steam bath or oil bath.
  - Note: Polynitro compounds are thermally sensitive. Do not exceed 80°C.
- Co-Solvent Addition: Once dissolved, slowly add hot water until the solution becomes slightly turbid (cloudy).
- Clarification: If the solution is dark or contains insoluble particles, add activated charcoal (1-2% w/w) and filter hot through a pre-warmed Buchner funnel or celite pad.
  - Critical: Ensure the filtrate remains clear. If turbidity persists, add a few drops of ethanol to redissolve.
- Crystallization: Remove from heat. Allow the solution to cool to room temperature undisturbed for 1-2 hours. Then, place in an ice bath (0-4°C) for another hour.
  - Mechanism:[7][8] Slow cooling promotes the formation of pure, well-defined crystal lattices, excluding impurities.
- Filtration: Collect crystals via vacuum filtration.[9]
- Washing: Wash the filter cake with a small volume of ice-cold 50% aqueous ethanol.
- Drying: Dry under vacuum at 40-50°C.
  - Safety:Do not oven dry at high temperatures (>100°C) due to explosion risk of polynitro aromatics.

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Troubleshooting & FAQs

Q1: My product is "oiling out" instead of crystallizing. What is happening? A: "Oiling out" occurs when the compound separates as a liquid phase before crystallizing, often because the temperature is above the melting point of the solvated solid or the solvent mixture is too polar.

- Fix: Reheat the mixture to dissolve the oil. Add a small amount of the purer solvent (Ethanol) to change the composition. Cool much more slowly (wrap the flask in a towel). Scratching the glass or adding a seed crystal at the cloud point is crucial.

Q2: The yield is significantly lower than expected (<50%). A: This is likely due to the high solubility of the dinitrobenzoic acid in the mother liquor.

- Fix: The carboxylic acid group (-COOH) can ionize in neutral water, increasing solubility. Add dilute HCl to the water component to lower the pH (pH < 2). This ensures the molecule remains in its protonated, less soluble form, forcing precipitation.

Q3: The crystals are colored (orange/red) even after recrystallization. A: Polynitro compounds often carry colored impurities (oxidation byproducts).

- Fix: Perform a "charcoal treatment."[10] Dissolve the crystals in hot ethanol, add activated carbon, reflux for 5-10 minutes, and filter hot. Note that some polynitro compounds form charge-transfer complexes that are inherently colored; verify if the color is an impurity or intrinsic.

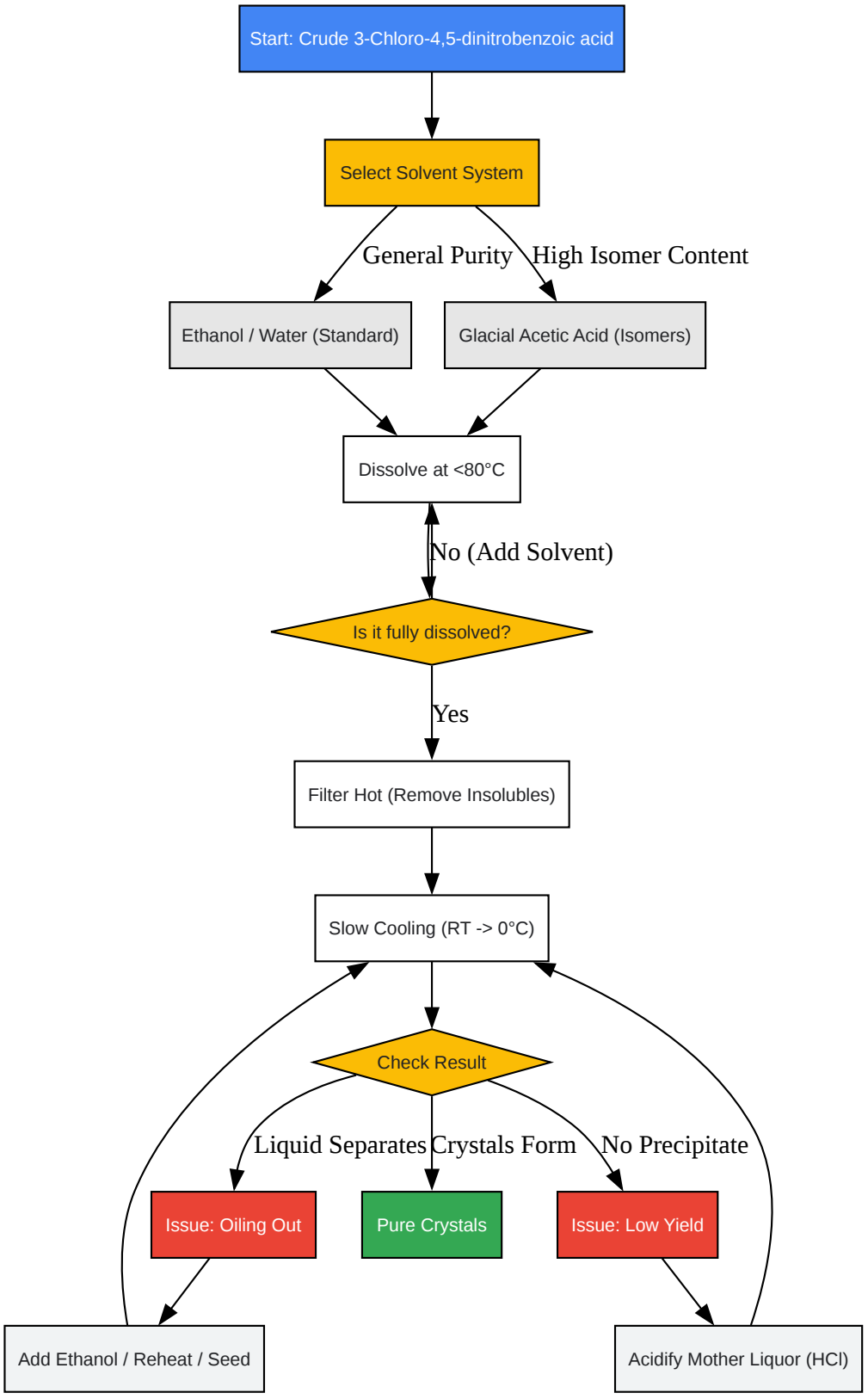
Q4: I suspect isomeric impurities (e.g., 3-chloro-2-nitro isomer). How do I remove them? A: Isomers often have different solubilities in non-polar solvents.

- Fix: Switch to a Benzene (or Toluene) recrystallization. While toxic, benzene is historically excellent for separating nitro-isomers. Alternatively, use Glacial Acetic Acid, which is highly effective for purifying nitrobenzoic acids.

Process Decision Logic (Workflow)

The following diagram illustrates the decision-making process for solvent selection and troubleshooting.

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Caption: Decision tree for solvent selection and troubleshooting common recrystallization defects.

Safety & Handling (Critical)

- Explosion Hazard: Polynitro compounds (dinitro-, trinitro-) can be shock-sensitive and explosive, especially when dry or in contact with metals. Never scrape dry crystals vigorously. Use plastic or wooden spatulas.
- Thermal Stability: Do not heat above 100°C. Synthesis and purification should be conducted behind a blast shield.
- Toxicity: Nitrobenzoic acids are skin and eye irritants.[11] Wear full PPE (gloves, goggles, lab coat).

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